

Application Notes and Protocols: Standard Operating Procedure for the Optochin Susceptibility Test

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Compound of Interest

Compound Name: *Ethylhydrocupreine*

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Introduction

The optochin susceptibility test is a critical differential test used in microbiology for the presumptive identification of *Streptococcus pneumoniae* from other alpha-hemolytic streptococci, often referred to as viridans streptococci.^{[1][2][3]} Optochin, chemically known as **ethylhydrocupreine** hydrochloride, is a quinine derivative that selectively inhibits the growth of *S. pneumoniae* at very low concentrations.^{[3][4][5]} Other alpha-hemolytic streptococci are typically resistant to optochin.^{[2][3]} This differential inhibition provides a reliable method for distinguishing *S. pneumoniae*, a significant human pathogen, from other closely related species that are part of the normal respiratory flora.^{[1][6]} The test is performed on a 5% sheep blood agar plate and relies on the formation of a zone of inhibition around an optochin-impregnated disk.^{[1][4]}

Principle of the Test

The optochin test is based on the differential susceptibility of alpha-hemolytic streptococci to the chemical optochin. *Streptococcus pneumoniae* possesses a unique sensitivity to optochin, which alters the surface tension of the bacterial cell membrane, leading to cell lysis and the formation of a visible zone of growth inhibition around the optochin disk.^{[4][7]} In contrast, other alpha-hemolytic streptococci are resistant to the concentration of optochin present in the test

disk and will grow up to the edge of the disk.[2][3] This distinct difference in growth patterns allows for the presumptive identification of *S. pneumoniae*.

Materials and Reagents

- Culture Media: 5% Sheep Blood Agar plates[1]
- Reagents: Optochin disks (5 µg, 6 mm diameter)[2][3]
- Cultures:
 - Pure, isolated colonies of an alpha-hemolytic Streptococcus to be tested.
 - Quality control strains:
 - Positive Control: *Streptococcus pneumoniae* ATCC 49619 or ATCC 6305[1][8]
 - Negative Control: *Streptococcus mitis* ATCC 49456 or *Enterococcus faecalis* ATCC 29212[1]
- Equipment:
 - Sterile inoculating loops or cotton swabs[1]
 - Sterile forceps[4]
 - Incubator with a 5-10% CO₂ atmosphere, maintained at 35 ± 2°C[1][5]
 - Ruler or caliper for measuring zone diameters in millimeters[8]
 - Bunsen burner
 - Personal Protective Equipment (PPE)

Quality Control

Prior to or concurrent with testing unknown isolates, it is imperative to perform quality control testing to ensure the accuracy of the results.

- Positive Control: Streak *Streptococcus pneumoniae* ATCC 49619 on a 5% sheep blood agar plate and apply an optochin disk. After incubation, a zone of inhibition of ≥ 14 mm should be observed.[1]
- Negative Control: Streak *Streptococcus mitis* ATCC 49456 or *Enterococcus faecalis* ATCC 29212 on a 5% sheep blood agar plate and apply an optochin disk. After incubation, no zone of inhibition should be observed.[1]

These quality control procedures should be performed with each new lot of optochin disks and as required by laboratory protocols.

Experimental Protocol

The following protocol outlines the step-by-step procedure for performing the optochin susceptibility test.

Inoculum Preparation and Inoculation

- Using a sterile inoculating loop or cotton swab, select 2-3 well-isolated colonies of the alpha-hemolytic streptococcus to be tested.[4]
- Streak the colonies onto a 5% sheep blood agar plate to obtain confluent growth in the area of inoculation.[8][9]

Disk Application

- Using sterile forceps, aseptically place a 5 μ g optochin disk onto the inoculated surface of the agar.[4]
- Gently press the disk with the forceps to ensure it adheres firmly to the agar surface.[4][8]

Incubation

- Incubate the plate at $35 \pm 2^\circ\text{C}$ for 18-24 hours in an atmosphere containing 5-10% CO₂.[1][5] A CO₂-enriched environment is crucial as some strains of *S. pneumoniae* may not grow well in ambient air.[7][8]

Examination and Measurement

- After the incubation period, examine the plate for a zone of inhibition around the optochin disk.
- If a zone of inhibition is present, measure its diameter in millimeters (mm) using a ruler or caliper. The measurement should include the diameter of the disk.[\[3\]](#)[\[8\]](#)

Data Presentation and Interpretation of Results

The diameter of the zone of inhibition is measured to determine the susceptibility of the organism to optochin. The results are interpreted as follows:

Zone of Inhibition		Presumptive Identification	Further Action
Diameter (6 mm disk)	Interpretation		
≥ 14 mm	Susceptible	Streptococcus pneumoniae	Report as Streptococcus pneumoniae.
< 14 mm	Intermediate/Resistant	Not Streptococcus pneumoniae	If the zone is between 7-13 mm, a bile solubility test is recommended for confirmation, as some S. pneumoniae strains can show smaller zones of inhibition. [2] [3] [4]
No zone of inhibition	Resistant	Viridans group streptococcus	Report as viridans group streptococcus.

Limitations of the Test

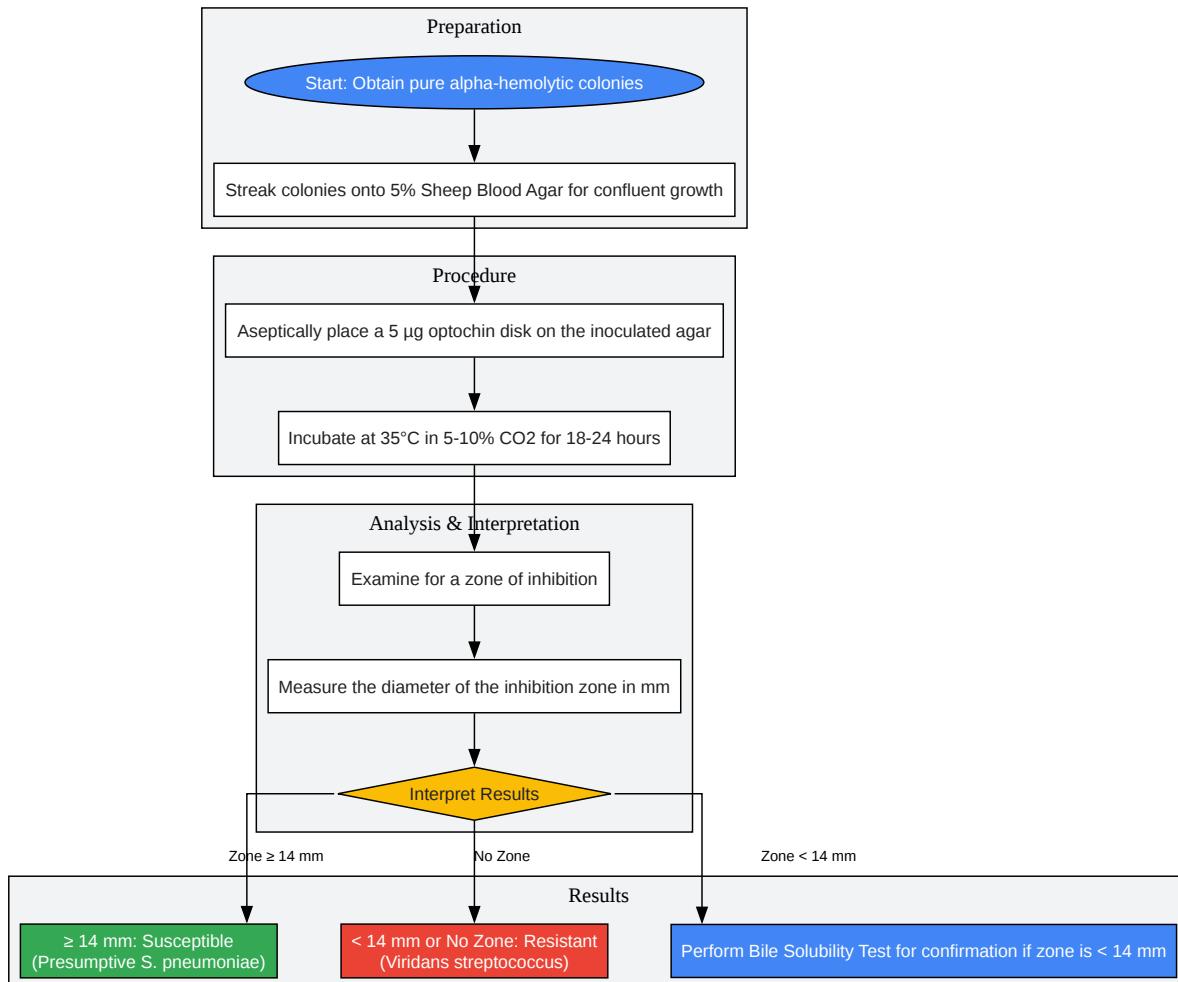
While the optochin test is a reliable presumptive test, there are some limitations to consider:

- Some strains of S. pneumoniae have been reported to be optochin-resistant.[\[2\]](#)[\[4\]](#)

- Other alpha-hemolytic streptococci may occasionally show slight susceptibility to optochin, resulting in small zones of inhibition.[7][8]
- For isolates with intermediate zone sizes (less than 14 mm), a confirmatory test such as the bile solubility test is necessary for definitive identification.[2][7]
- The test requires a pure culture of the organism.
- Proper incubation conditions, specifically a CO₂-enriched atmosphere, are critical for the growth of some *S. pneumoniae* strains.[7][8]

Visualizations

Experimental Workflow

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Caption: Workflow diagram of the optochin susceptibility test.

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References

- 1. microbenotes.com [microbenotes.com]
- 2. Optochin test [microbe-canvas.com]
- 3. Optochin Sensitivity Test: Principle, Procedure, Results • Microbe Online [microbeonline.com]
- 4. Optochin susceptibility test: Principle, Procedure and Results interpretation - Online Biology Notes [onlinebiologynotes.com]
- 5. medicallabnotes.com [medicallabnotes.com]
- 6. youtube.com [youtube.com]
- 7. Optochin Susceptibility Test for Streptococcus pneumoniae [microbiologynotes.com]
- 8. microbiologyinfo.com [microbiologyinfo.com]
- 9. dalynn.com [dalynn.com]
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